

In-Depth Technical Guide: DIETHYLENE GLYCOL ETHYL PENTYL ETHER (CAS: 18854-46-1)

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Compound of Interest

Compound Name: DIETHYLENE GLYCOL ETHYL
PENTYL ETHER

Cat. No.: B579879

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available technical data for **Diethylene Glycol Ethyl Pentyl Ether** (CAS: 18854-46-1) is limited. Much of the information has been inferred from data on structurally similar diethylene glycol ethers. Researchers should verify this information through experimental analysis.

Introduction

Diethylene Glycol Ethyl Pentyl Ether is a chemical compound belonging to the glycol ether family. These compounds are known for their versatile solvent properties, owing to the presence of both ether and alcohol functionalities (in the case of mono-ethers) or multiple ether linkages. While specific applications for **Diethylene Glycol Ethyl Pentyl Ether** are not widely documented, its structure suggests potential utility as a solvent, coupling agent, or intermediate in chemical synthesis. Its CAS registry number is 18854-46-1.^[1]

Chemical and Physical Properties

Quantitative data for **Diethylene Glycol Ethyl Pentyl Ether** is sparse. The following table summarizes the available information and provides comparative data for related, more common diethylene glycol ethers to offer context.

Property	DIETHYLENE GLYCOL ETHYL PENTYL ETHER	Diethylene Glycol Monoethyl Ether	Diethylene Glycol Diethyl Ether
CAS Number	18854-46-1	111-90-0	112-36-7
Molecular Formula	C ₁₁ H ₂₆ O ₄ [1][2]	C ₆ H ₁₄ O ₃ [3]	C ₈ H ₁₈ O ₃ [4]
Molecular Weight	222.32 g/mol [1]	134.17 g/mol [3]	162.23 g/mol [5]
Boiling Point	No Data Available	202 °C	180-190 °C[6]
Melting Point	No Data Available	-76 °C (approx.)	-44.3 °C[7]
Flash Point	No Data Available	96.1 °C (open cup)	82 °C[8]
Density	No Data Available	0.999 g/cm ³ at 25 °C	0.900 g/mL at 25 °C[8]
Water Solubility	No Data Available	Soluble[3]	Soluble[4]
logP (Octanol/Water Partition Coefficient)	2.24630 (Predicted)[1]	-0.54[3]	0.39[5]

Synthesis

A specific, detailed experimental protocol for the synthesis of **Diethylene Glycol Ethyl Pentyl Ether** is not readily available in the reviewed literature. However, a plausible synthetic route is the Williamson ether synthesis. This method involves the reaction of an alkoxide with a primary alkyl halide. In this case, the sodium salt of diethylene glycol monoethyl ether could be reacted with 1-chloropentane.

Hypothetical Experimental Protocol: Williamson Ether Synthesis

Materials:

- Diethylene glycol monoethyl ether
- Sodium hydride (NaH) or another suitable base
- 1-Chloropentane[9]

- Anhydrous aprotic solvent (e.g., Tetrahydrofuran (THF) or Dimethylformamide (DMF))
- Quenching solution (e.g., saturated aqueous ammonium chloride)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate or sodium sulfate)

Procedure:

- **Alkoxide Formation:** Diethylene glycol monoethyl ether is dissolved in an anhydrous aprotic solvent under an inert atmosphere (e.g., nitrogen or argon). Sodium hydride is added portion-wise at a controlled temperature (e.g., 0 °C) to deprotonate the hydroxyl group, forming the sodium alkoxide.
- **Nucleophilic Substitution:** 1-Chloropentane is added to the reaction mixture. The mixture is then heated to promote the SN2 reaction, where the alkoxide displaces the chloride ion, forming the ether linkage.
- **Workup:** After the reaction is complete (monitored by a suitable technique like TLC or GC), the reaction is cooled and carefully quenched with a suitable reagent to neutralize any unreacted base.
- **Extraction and Purification:** The product is extracted from the aqueous layer using an organic solvent. The combined organic layers are washed, dried, and the solvent is removed under reduced pressure. The crude product is then purified, typically by fractional distillation, to yield **Diethylene Glycol Ethyl Pentyl Ether**.

Potential Applications

While specific applications for **Diethylene Glycol Ethyl Pentyl Ether** are not documented, based on the properties of similar glycol ethers, potential areas of use could include:

- **Industrial Solvent:** For resins, lacquers, paints, and dyes.^[10]
- **Coalescing Agent:** In latex paints and coatings.
- **Chemical Intermediate:** In the synthesis of other organic compounds.

- In Drug Formulation: As a solvent or penetration enhancer in topical formulations, leveraging the properties seen in related compounds like diethylene glycol monoethyl ether.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Safety Information

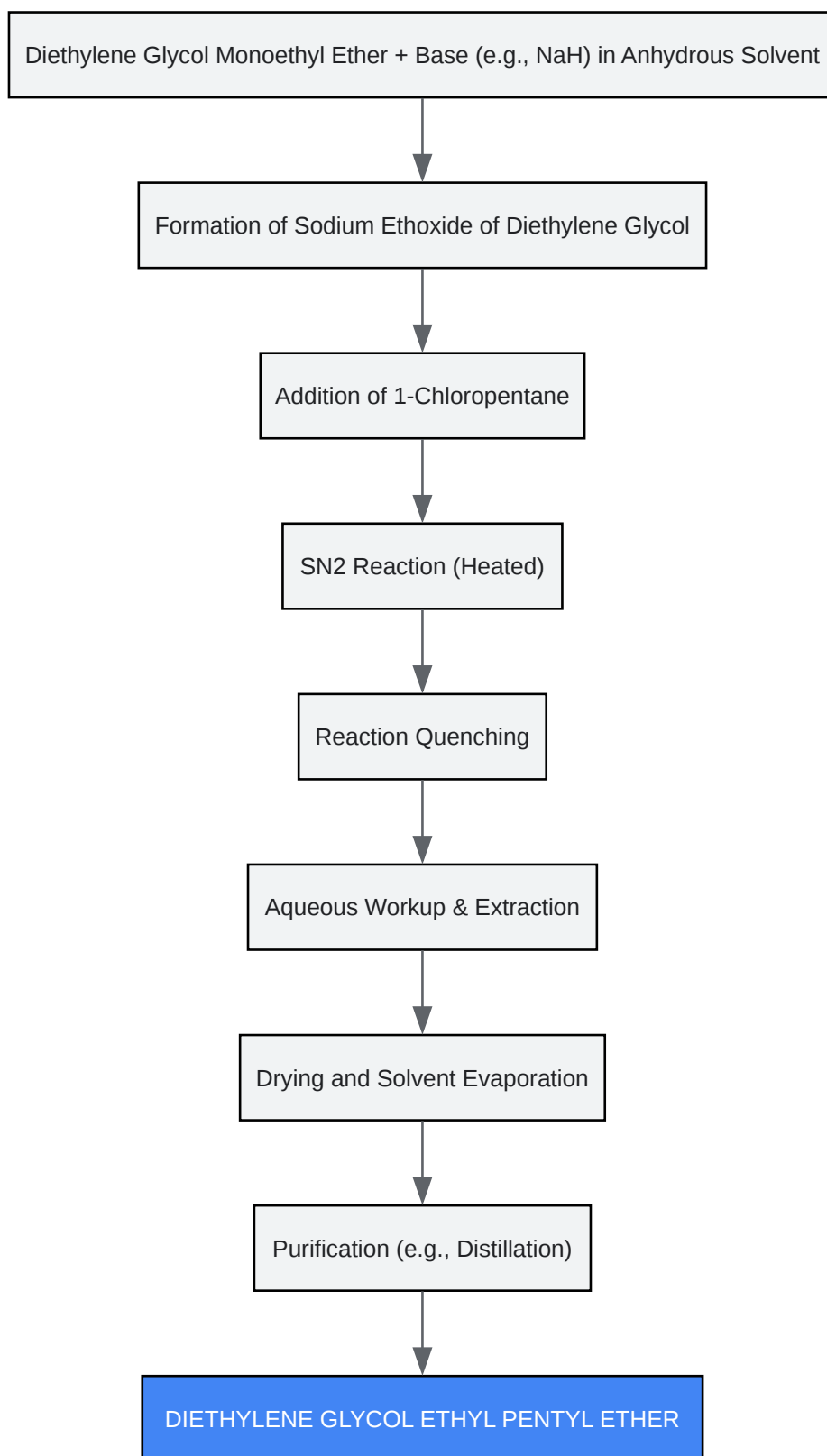
No specific safety data sheet (SDS) for **Diethylene Glycol Ethyl Pentyl Ether** was found. For handling, it is recommended to follow the safety precautions for similar glycol ethers, which may include:

- Avoiding contact with skin and eyes.[\[14\]](#)
- Using in a well-ventilated area.[\[8\]](#)
- Keeping away from open flames and high temperatures, as similar compounds can be combustible.[\[15\]](#)
- Wearing appropriate personal protective equipment (PPE), such as gloves and safety glasses.[\[16\]](#)

Visualizations

Hypothetical Synthesis Workflow

The following diagram illustrates a potential workflow for the synthesis of **Diethylene Glycol Ethyl Pentyl Ether** via the Williamson ether synthesis.



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Caption: A potential synthesis workflow for **Diethylene Glycol Ethyl Pentyl Ether**.

Note on Signaling Pathways: Due to the lack of available data on the biological activity or interactions of **Diethylene Glycol Ethyl Pentyl Ether**, a signaling pathway diagram cannot be provided at this time. Research in this area would be necessary to elucidate any potential biological effects.

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References

- 1. Page loading... [guidechem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Diethylene Glycol Monoethyl Ether | C₆H₁₄O₃ | CID 8146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS 112-36-7: Diethylene Glycol Diethyl Ether | CymitQuimica [cymitquimica.com]
- 5. Diethylene glycol diethyl ether | C₈H₁₈O₃ | CID 8179 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. DIETHYLENE GLYCOL DIETHYL ETHER - Ataman Kimya [atamanchemicals.com]
- 7. iloencyclopaedia.org [iloencyclopaedia.org]
- 8. fishersci.com [fishersci.com]
- 9. 1-Chloropentane | CAS#:543-59-9 | Chemsrce [chemsrc.com]
- 10. The important applications of diethylene glycol monoethyl ether_Chemicalbook [chemicalbook.com]
- 11. Review of Pharmaceutical Applications of Diethylene Glycol Monoethyl Ether - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. journals.library.ualberta.ca [journals.library.ualberta.ca]
- 13. researchgate.net [researchgate.net]
- 14. angenechemical.com [angenechemical.com]
- 15. sigmaaldrich.com [sigmaaldrich.com]
- 16. assets.thermofisher.com [assets.thermofisher.com]

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